

An In-depth Technical Guide to the Polarity of 1,3-Dimethylimidazolidine

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the polarity of **1,3-Dimethylimidazolidine**. Due to a notable lack of extensive experimental data for **1,3-Dimethylimidazolidine** in scientific literature, this guide also draws comparisons with the well-characterized, structurally similar compound, 1,3-Dimethyl-2-imidazolidinone (DMI), to infer and understand its polarity.

Introduction to Polarity in Molecular Chemistry

Molecular polarity is a critical physicochemical property that influences a substance's solubility, miscibility, and interaction with other molecules. It arises from the uneven distribution of electron density within a molecule, leading to a net dipole moment. This property is of paramount importance in drug development and various chemical processes, as it governs molecular interactions, reaction kinetics, and the behavior of substances in different media.

Polarity of 1,3-Dimethylimidazolidine: A Structural Perspective

1,3-Dimethylimidazolidine is a cyclic aliphatic amine. Its molecular structure, featuring two tertiary amine groups within a five-membered ring, is the primary determinant of its polarity. The nitrogen atoms, being more electronegative than the adjacent carbon and hydrogen atoms,

draw electron density towards themselves. Furthermore, each nitrogen atom possesses a lone pair of electrons, contributing significantly to the molecule's overall dipole moment.

While specific experimental values for the dipole moment and dielectric constant of **1,3-Dimethylimidazolidine** are not readily available in the literature, its structural characteristics suggest that it is a polar molecule. The individual bond dipoles associated with the C-N bonds and the lone pairs on the nitrogen atoms result in a net molecular dipole moment.

Comparison with 1,3-Dimethyl-2-imidazolidinone (DMI)

In contrast to **1,3-Dimethylimidazolidine**, its analogue with a carbonyl group, 1,3-Dimethyl-2-imidazolidinone (DMI), is a well-documented polar aprotic solvent.^{[1][2]} The presence of the highly polar carbonyl group (C=O) in DMI significantly increases its polarity.

The polarity of DMI provides a useful benchmark for estimating the polarity of **1,3-Dimethylimidazolidine**. While **1,3-Dimethylimidazolidine** is expected to be polar, the absence of the strongly electron-withdrawing carbonyl group suggests that it will have a lower dipole moment and dielectric constant than DMI.

Quantitative Data

The following tables summarize the available quantitative data for **1,3-Dimethylimidazolidine** (computed) and 1,3-Dimethyl-2-imidazolidinone (experimental).

Table 1: Computed Physicochemical Properties of **1,3-Dimethylimidazolidine**

Property	Value	Source
Molecular Formula	C5H12N2	PubChem[3]
Molecular Weight	100.16 g/mol	PubChem[3]
Topological Polar Surface Area	6.5 Å ²	PubChem[3]

Table 2: Experimental Physicochemical Properties of 1,3-Dimethyl-2-imidazolidinone (DMI)

Property	Value	Source
Molecular Formula	C5H10N2O	Wikipedia[1]
Molecular Weight	114.1457 g/mol	Wikipedia[1]
Dipole Moment	4.05 - 4.09 D	Wikipedia[2]
Dielectric Constant	37.6	Mitsui Chemicals[4][5]
Boiling Point	225 °C	Wikipedia[1]
Melting Point	8.2 °C	Wikipedia[1]
Solubility in Water	Fully miscible	Wikipedia[2]

Experimental Protocols

Detailed experimental protocols for determining the key polarity parameters—dipole moment and dielectric constant—are outlined below. These are general methods applicable to organic liquids like **1,3-Dimethylimidazolidine**.

Determination of Dipole Moment

The dipole moment of a molecule can be experimentally determined by measuring the dielectric constant of its dilute solutions in a nonpolar solvent at various temperatures.

Methodology:

- **Sample Preparation:** Prepare a series of dilute solutions of **1,3-Dimethylimidazolidine** in a nonpolar solvent (e.g., benzene or dioxane) of accurately known concentrations.
- **Capacitance Measurement:** Measure the capacitance of a capacitor with the pure solvent and with each of the prepared solutions between its plates. This is typically done using a high-precision capacitance bridge.
- **Density Measurement:** Measure the density of the pure solvent and each solution at the same temperatures as the capacitance measurements.

- **Refractive Index Measurement:** Determine the refractive index of the pure solvent and the solutions.
- **Calculation:** The total polarization of the solute at infinite dilution is calculated using the Guggenheim or Debye equation. The dipole moment is then extracted from the temperature dependence of the total polarization.

Determination of Dielectric Constant

The dielectric constant of a liquid is a measure of its ability to store electrical energy in an electric field.

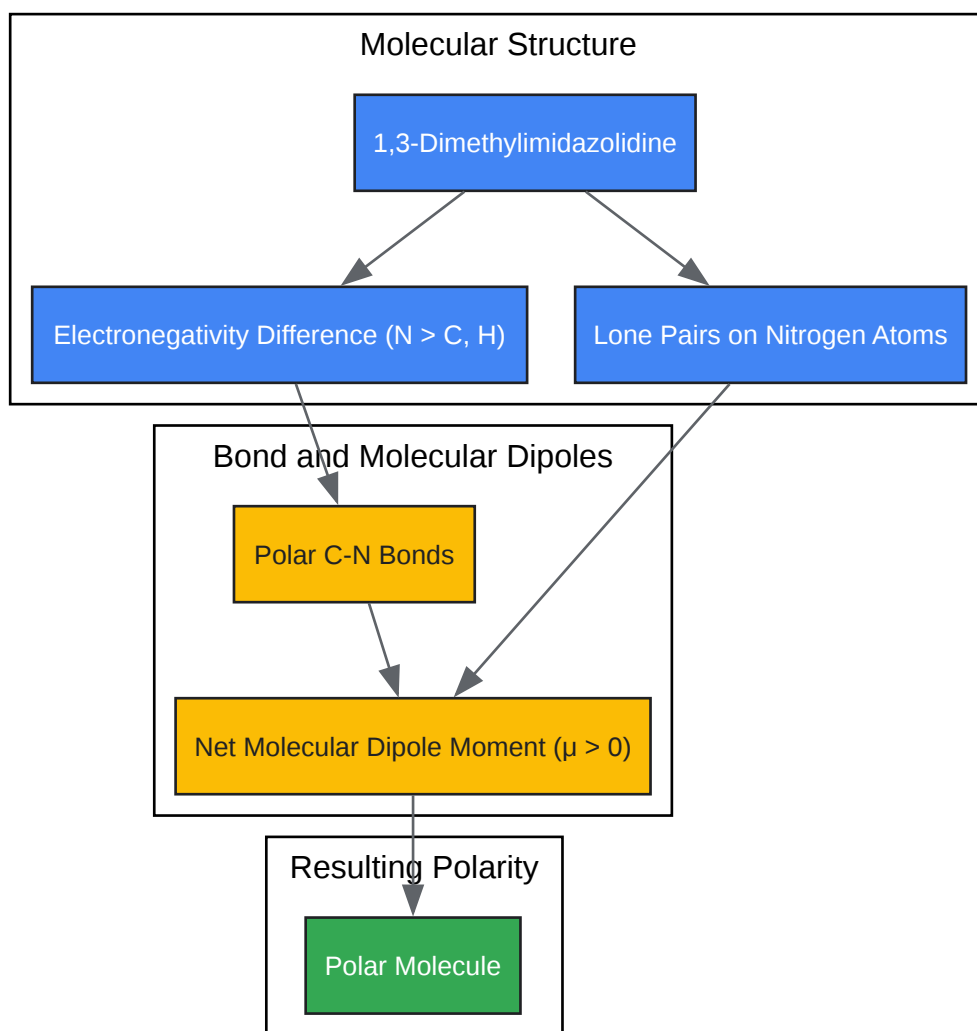
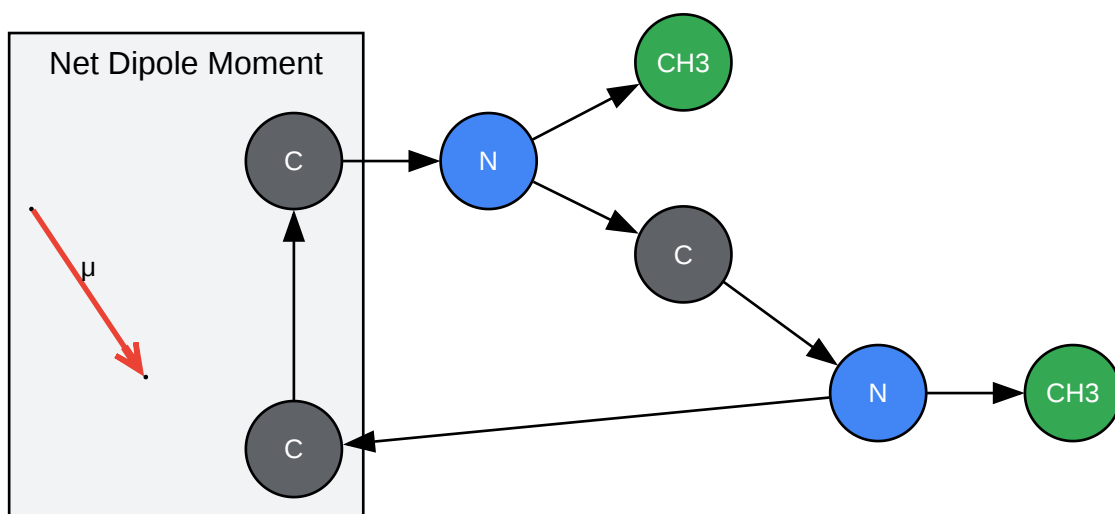
Methodology:

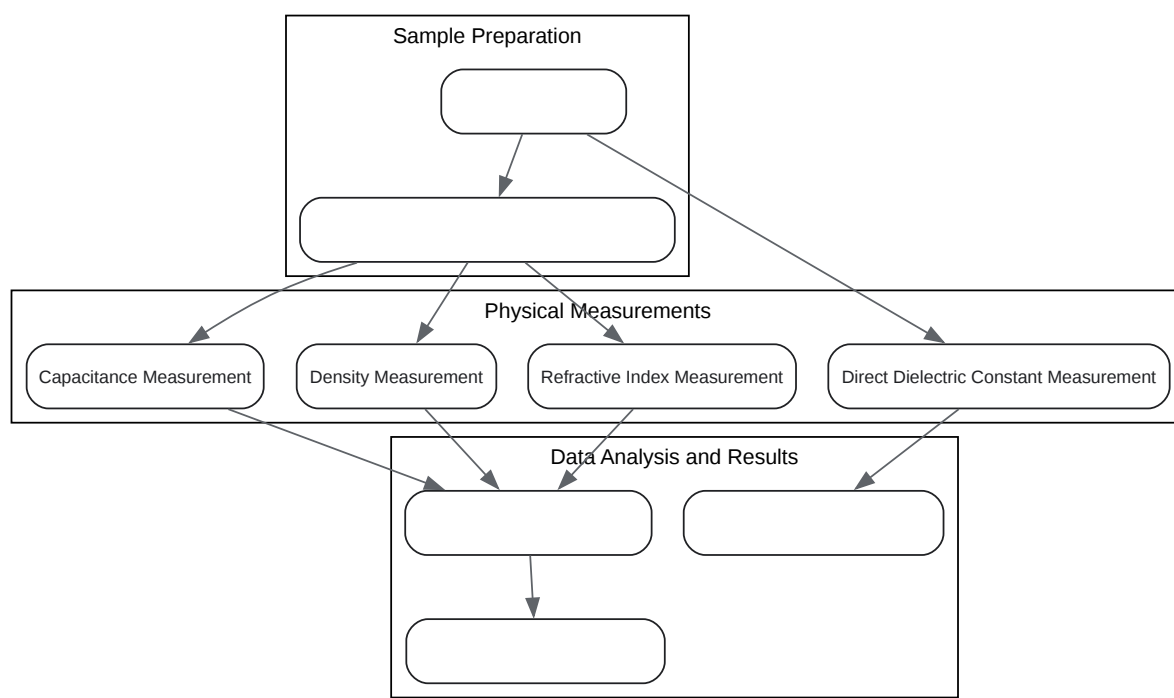
- **Instrumentation:** A dielectric constant meter, which typically consists of a parallel plate capacitor or a coaxial probe, is used.
- **Calibration:** The instrument is calibrated using standard substances with known dielectric constants (e.g., air, pure water, ethanol).
- **Measurement:** The sample (**1,3-Dimethylimidazolidine**) is placed between the plates of the capacitor or in contact with the probe. The capacitance of the sample is measured.
- **Calculation:** The dielectric constant (ϵ) is calculated from the ratio of the capacitance of the capacitor with the sample (C) to the capacitance with a vacuum (or air) as the dielectric (C_0): $\epsilon = C / C_0$. Measurements are typically performed at a specific frequency and temperature.

Visualizations

Molecular Structure and Dipole Moment

The following diagram illustrates the molecular structure of **1,3-Dimethylimidazolidine** and the anticipated direction of its net dipole moment.





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